

Technical Guide: 2-Chloro-4-ethoxy-6-(trifluoromethyl)pyrimidine

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Compound of Interest

Compound Name: 2-Chloro-4-ethoxy-6-(trifluoromethyl)pyrimidine

CAS No.: 114963-95-0

Cat. No.: B126206

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CAS Number: 114963-95-0

Audience: Medicinal Chemists, Process Chemists, and Drug Discovery Researchers.

Executive Summary

2-Chloro-4-ethoxy-6-(trifluoromethyl)pyrimidine is a highly functionalized heterocyclic building block essential in the development of modern pharmaceuticals and agrochemicals. Its value lies in the trifluoromethyl (CF₃) group, which modulates lipophilicity and metabolic stability, and the orthogonal reactivity of its C2-chlorine and C4-ethoxy substituents.

This scaffold serves as a critical "linchpin" intermediate. The C2-chlorine atom is activated for nucleophilic aromatic substitution (

) or palladium-catalyzed cross-coupling, while the C4-ethoxy group acts as a stable ether linkage or a masked hydroxyl group.

Chemical Identity & Physical Profile[1][2][3][4][5]

Property	Data
CAS Number	114963-95-0
IUPAC Name	2-Chloro-4-ethoxy-6-(trifluoromethyl)pyrimidine
Molecular Formula	
Molecular Weight	226.58 g/mol
Appearance	Colorless to pale yellow liquid or low-melting solid
Boiling Point	~230 °C (Predicted); often distilled under reduced pressure
Solubility	Soluble in DCM, EtOAc, DMSO, Methanol; Insoluble in water
Key Functional Groups	Pyrimidine core, Trifluoromethyl (, Ethoxy (, Chloro ()

Synthesis & Manufacturing Logic

The synthesis of this molecule is a classic exercise in regioselective nucleophilic aromatic substitution (

). The starting material is typically 2,4-dichloro-6-(trifluoromethyl)pyrimidine (CAS 33034-67-2).

The Regioselectivity Challenge

In 2,4-dichloropyrimidines, the C4 position is generally more reactive towards nucleophiles than the C2 position.^[1] This is due to the Meisenheimer complex stability: attack at C4 places the negative charge on the N3 nitrogen, which is stabilized by the adjacent electron-withdrawing CF₃ group (at C6) and the inherent electronegativity of the ring nitrogens.

However, the CF_3 group at C6 is a powerful electron-withdrawing group (EWG) that activates the entire ring. To prevent bis-substitution (formation of the 2,4-diethoxy product), reaction conditions must be strictly controlled.

Optimized Synthetic Protocol

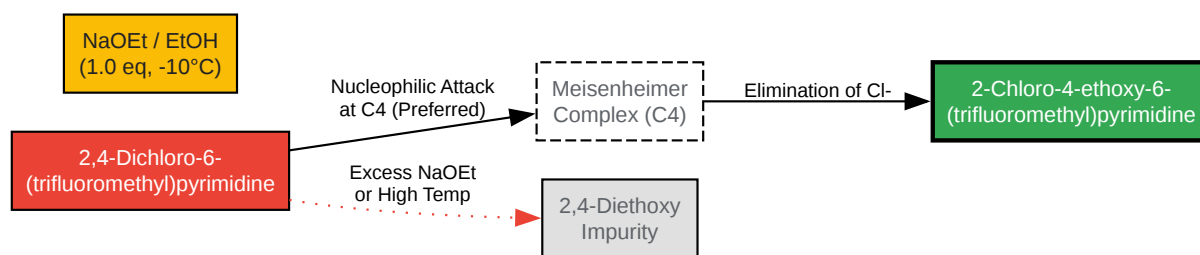
Reagents:

- Precursor: 2,4-Dichloro-6-(trifluoromethyl)pyrimidine (1.0 eq)
- Nucleophile: Sodium ethoxide (NaOEt) (1.05 eq) or Ethanol/ Et_3N
- Solvent: Anhydrous Ethanol or THF
- Temperature: -78°C to 0°C

Procedure:

- Dissolution: Dissolve 2,4-dichloro-6-(trifluoromethyl)pyrimidine in anhydrous THF under atmosphere. Cool to -10°C .
- Addition: Add a solution of NaOEt in ethanol dropwise over 30 minutes. Critical: Rapid addition leads to local high concentrations of ethoxide, promoting bis-substitution at C2.
- Reaction: Stir at 0°C for 2–4 hours. Monitor by TLC or HPLC. The C4-substituted product (Target) forms first.
- Quench: Quench with saturated solution.
- Workup: Extract with Ethyl Acetate. Wash organics with brine, dry over , and concentrate.
- Purification: Silica gel chromatography (Hexanes:EtOAc gradient) is usually required to separate the product from trace amounts of the C2-isomer or bis-substituted byproduct.

Visualization: Synthesis Pathway



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Figure 1: Regioselective synthesis pathway favoring C4-substitution due to electronic activation.

Reactivity Profile & Applications

Once synthesized, **2-Chloro-4-ethoxy-6-(trifluoromethyl)pyrimidine** becomes a versatile electrophile. The remaining chlorine at C2 is deactivated relative to the starting material but remains sufficiently reactive for subsequent functionalization.

Key Transformations

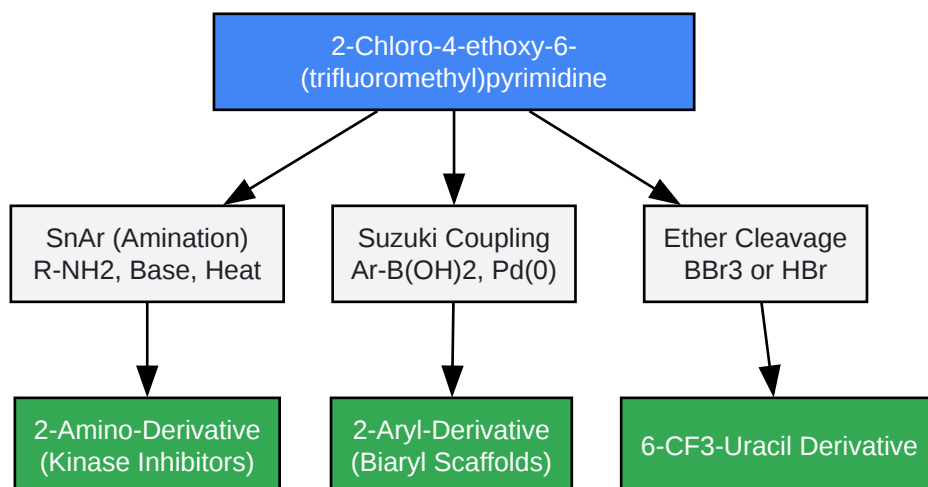
- C2-Amination ():
 - Reaction with primary or secondary amines (e.g., morpholine, piperazine) yields 2-amino-4-ethoxy-6-(trifluoromethyl)pyrimidines.
 - Conditions: Heat (60–80°C) in DMF or DMSO with a base (or DIPEA).
 - Application: Synthesis of kinase inhibitors where the pyrimidine acts as the hinge-binding motif.
- Suzuki-Miyaura Coupling:

- The C2-Cl bond can undergo Pd-catalyzed cross-coupling with aryl boronic acids.
- Catalyst:

or

/ XPhos.
- Significance: Used to construct biaryl systems common in agrochemicals (e.g., herbicides).
- Deprotection (Optional):
 - The ethoxy group is relatively stable but can be cleaved using strong Lewis acids () to regenerate the hydroxyl group (pyrimidinone tautomer), if required.

Visualization: Downstream Reactivity



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Figure 2: Divergent synthesis capabilities of the scaffold. The C2-Cl serves as the primary handle for diversification.

Experimental Protocol: Representative at C2

Objective: Displacement of the C2-chlorine with Morpholine.

- Setup: To a 25 mL round-bottom flask equipped with a magnetic stir bar, add **2-Chloro-4-ethoxy-6-(trifluoromethyl)pyrimidine** (226 mg, 1.0 mmol).
- Solvent: Add anhydrous DMSO (3.0 mL).
- Base/Nucleophile: Add DIPEA (N,N-Diisopropylethylamine, 2.0 eq) followed by Morpholine (1.2 eq).
- Reaction: Heat the mixture to 80°C for 4 hours.
 - Note: The C2 position is less reactive than C4; thermal energy is required to overcome the activation barrier.
- Workup: Cool to room temperature. Pour into water (15 mL). The product may precipitate. If not, extract with Ethyl Acetate (3 x 10 mL).[2]
- Analysis: Verify conversion by LC-MS (expected: ~278).

Safety & Handling (MSDS Highlights)

- Signal Word:WARNING
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.[3]
 - H319: Causes serious eye irritation.[4][3][5][6]
- Storage: Store at 2–8°C under inert gas (or Ar). Moisture sensitive (slow hydrolysis of the C2-Cl bond may occur over prolonged exposure to humidity).
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Handle in a fume hood to avoid inhalation of vapors.

References

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